

Technical Guide: Structural Characterization and Applications of α -Carboline- N-Oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *alpha-Carboline-15N2 N-Oxide*

CAS No.: 1189496-03-4

Cat. No.: B564852

[Get Quote](#)

Executive Summary

ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

α -Carboline-

N-Oxide (CAS 1189496-03-4) is a stable isotope-labeled derivative of the heterocyclic amine

α -carboline (9H-pyrido[2,3-b]indole).[1][2][3] Functioning primarily as an internal standard (IS) in quantitative mass spectrometry, this compound enables the precise tracking of carcinogenic heterocyclic amines (HCAs) and their metabolic activation pathways. This guide details the physicochemical architecture, synthetic logic for isotopic incorporation, and the critical analytical parameters required for its deployment in drug metabolism and pharmacokinetics (DMPK) studies.

Structural Architecture & Isotopic Topology

The core scaffold of

α -carboline consists of a pyridine ring fused to an indole system.[4] In the N-oxide derivative, the pyridine nitrogen (N2 according to systematic numbering) bears the oxygen atom. The

labeling indicates that both nitrogen atoms in the heterocyclic skeleton are substituted with the stable isotope Nitrogen-15.

1.1 Chemical Identity

- IUPAC Name: 9H-[1,9-

]pyrido[2,3-b]indole 1-oxide

- Molecular Formula:

[5]

- Exact Mass: ~186.07 Da (Calculated based on

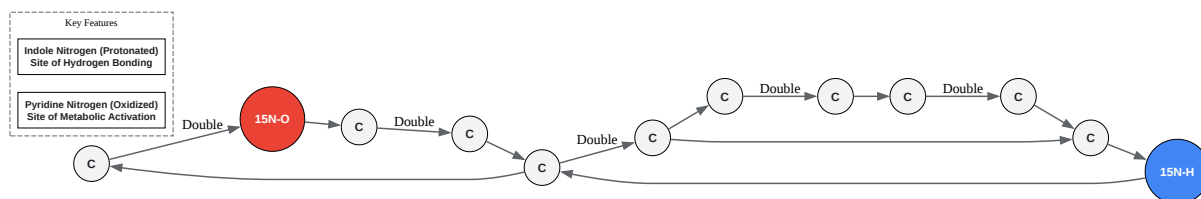
Da)

- Isotopic Enrichment: Typically

atom percent

1.2 Structural Diagram

The following diagram illustrates the numbering scheme and the specific sites of isotopic labeling and oxidation.



[Click to download full resolution via product page](#)

Caption: Structural connectivity of

-Carboline-

N-Oxide. Red node indicates the N-oxide moiety; Blue node indicates the indole amine.

Synthetic Logic & Label Incorporation

The synthesis of

-carboline-

N-oxide requires a retrosynthetic approach that preserves the isotopic integrity of the nitrogen sources. Unlike standard synthesis, the pathway must utilize commercially available precursors.

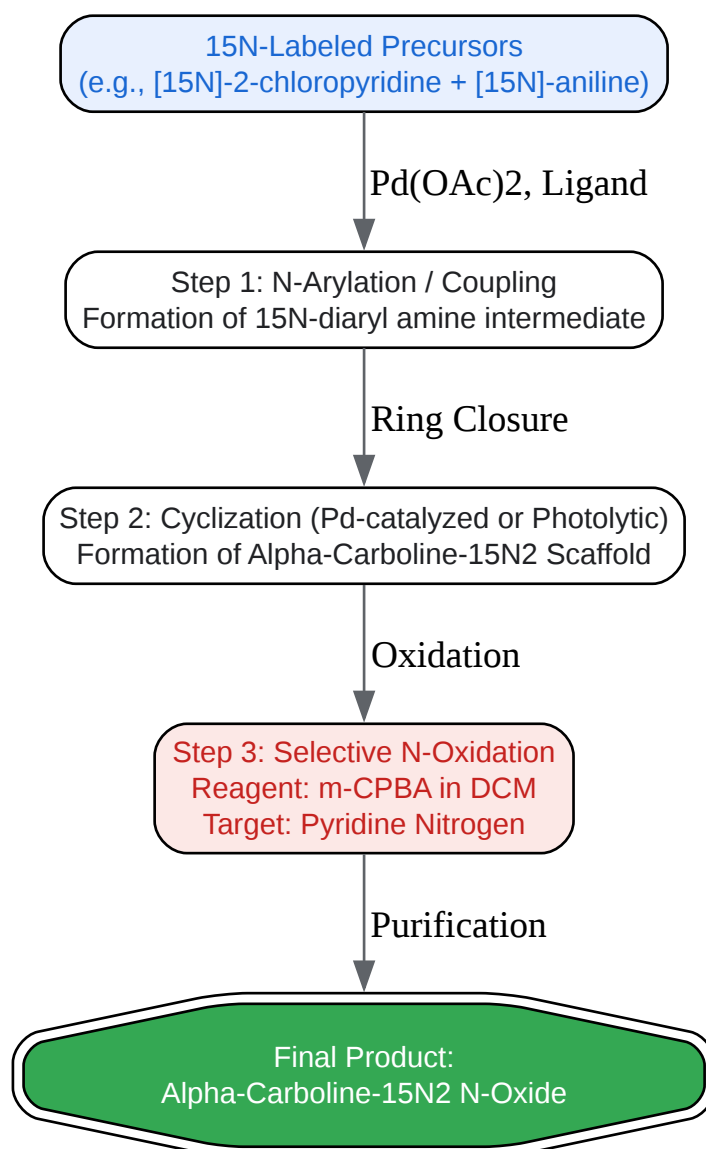
2.1 Retrosynthetic Analysis

The most robust route involves the Graebe-Ullmann synthesis or a Palladium-catalyzed cyclization, utilizing

-labeled 2-aminopyridine or ortho-phenylenediamine derivatives.

- Precursor Selection: The synthesis likely begins with []-2-amino-3-nitropyridine or a similar fully labeled pyridine block. Alternatively, it may employ []aniline coupled with a []pyridine derivative.
- Ring Closure: Formation of the carboline skeleton (9H-pyrido[2,3-b]indole) usually proceeds via a nitrene intermediate or reductive cyclization.
- Oxidation: The final step is the selective oxidation of the pyridine nitrogen using meta-chloroperoxybenzoic acid (m-CPBA).

2.2 Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Generalized synthetic pathway for the production of isotope-labeled
-carboline N-oxide.

Physicochemical Characterization

To validate the structure and isotopic purity, a multi-modal analytical approach is mandatory. The

label provides unique spectral signatures.

3.1 Mass Spectrometry (LC-MS/MS)

The

label introduces a mass shift of +2 Daltons compared to the unlabeled standard.

Parameter	Unlabeled	
	-Carboline N-Oxide	-Labeled Standard
Precursor Ion ()	m/z 185.07	m/z 187.06
Mass Shift ()	-	+1.99 Da
Key Fragment Ions	Loss of Oxygen (M-16)	Loss of Oxygen (M-16) m/z 171
Isotopic Purity	Natural Abundance	

Protocol Note: In Multiple Reaction Monitoring (MRM), select the transition m/z 187.1

171.1 (loss of oxygen) or 187.1

144.1 (ring fragmentation) to ensure specificity against biological matrix interference.

3.2 Nuclear Magnetic Resonance (NMR)

The presence of

(Spin 1/2) versus

(Spin 1) dramatically alters the NMR profile.

- H-NMR: Protons adjacent to the atoms will exhibit large one-bond couplings () and two-bond couplings (), appearing as doublets rather than the singlets/broad peaks seen in unlabeled samples.
 - Observation: The indole NH proton (H-9) will show a doublet with

Hz.

- N-NMR: Direct detection or HSQC/HMBC experiments will reveal two distinct nitrogen signals.
 - N-Oxide Nitrogen (N-2): Shielded relative to the free pyridine, typically appearing around 280-300 ppm (relative to liq.
(
)).
 - Indole Nitrogen (N-9): Typical indole amine shift, approx 130-140 ppm.

Applications in Drug Discovery & Toxicology

-Carboline is a potent mutagen formed during the pyrolysis of proteins (cooking meat). Its N-oxidation is the critical bioactivation step.

4.1 Metabolic Pathway Tracking

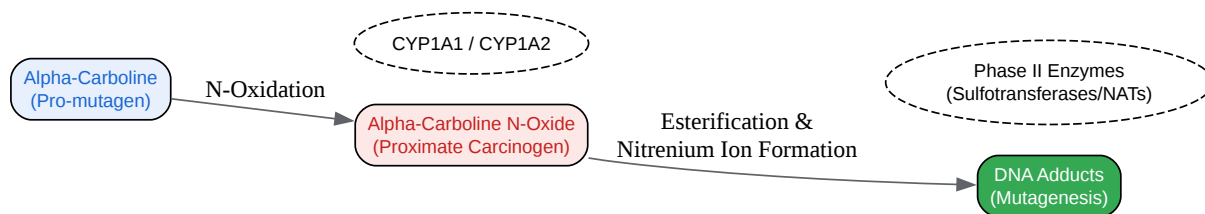
The N-oxide is formed via CYP1A2 and CYP1A1. The

analog is essential for "isotope dilution" quantification, compensating for:

- Matrix Effects: Ion suppression in blood/urine samples.
- Extraction Efficiency: Variations in solid-phase extraction (SPE) recovery.
- Stability: N-oxides can be thermally labile; the IS undergoes the same degradation, normalizing the error.

4.2 Bioactivation Mechanism

The N-oxide is not the endpoint; it often undergoes further conjugation (O-acetylation or sulfation) to form the ultimate carcinogen (nitrenium ion).



[Click to download full resolution via product page](#)

Caption: Bioactivation pathway of

-carboline showing the N-oxide as the pivotal intermediate.

Experimental Protocol: Internal Standard Preparation

Objective: Preparation of a 100 μ M Stock Solution for LC-MS/MS.

- Weighing: Accurately weigh 1.87 mg of -Carboline- N-Oxide (MW 186.18) into a 1.5 mL amber glass vial (N-oxides are light sensitive).
- Dissolution: Add 1.0 mL of DMSO (Dimethyl sulfoxide). Vortex for 30 seconds until fully dissolved.
 - Note: Avoid Methanol initially if long-term stability is unknown; DMSO is preferred for stock stability.
- Dilution: Create a working standard (e.g., 1 μ M) by diluting 10 μ L of stock into 990 μ L of 50:50 Acetonitrile:Water.
- Storage: Store at -80°C . Stability is typically >6 months.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 46780170, alpha-Carboline-15N2. Retrieved from [[Link](#)]

- Zhang, L., et al. (2022).[6] Comprehensive review of -carboline alkaloids: Natural products, updated synthesis, and biological activities. *Frontiers in Chemistry*. Retrieved from [[Link](#)]
- Chowdhury, G., et al. (2018). Regio-selective Formation of N-oxide Metabolites. *Hypa Discovery Whitepaper*. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Alpha-Carboline N-Oxide-15N2 | All Things Stem Cell \[allthingsstemcell.com\]](#)
- [2. SmallMolecules.com | \$\alpha\$ -Carboline N-Oxide \(5mg\) from Felix_Musechem | SmallMolecules.com \[smallmolecules.com\]](#)
- [3. alpha-Carboline-15N2 | C11H8N2 | CID 46780170 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. researchonline.ljmu.ac.uk \[researchonline.ljmu.ac.uk\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. Comprehensive review of \$\alpha\$ -carboline alkaloids: Natural products, updated synthesis, and biological activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Structural Characterization and Applications of -Carboline- N-Oxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564852/docs#technical-guide-structural-characterization-and-applications-of-carboline-n-oxide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)